

Potential Suppliers of 3,4-Dimethoxyphenethylamine for Research

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Compound of Interest

Compound Name: **3,4-Dimethoxyphenethylamine**

Cat. No.: **B193588**

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For researchers, scientists, and drug development professionals seeking **3,4-Dimethoxyphenethylamine** (DMPEA), several chemical suppliers offer this compound in various grades suitable for research and development. It is crucial to obtain a certificate of analysis (CoA) from any supplier to verify the purity and identity of the compound.

Here is a summary of potential suppliers. Please note that availability and product specifications should be confirmed directly with the supplier.

Supplier	Product Name(s)	Typical Purity	Notes
Sigma-Aldrich (Merck)	3,4-Dimethoxyphenethylamine	≥98%	Often provides detailed analytical data and safety information. A common choice for academic and industrial research.
Cayman Chemical	3,4-Dimethoxyphenethylamine	≥98%	Specializes in biochemicals and research reagents, often providing biological activity data.
Santa Cruz Biotechnology	3,4-Dimethoxyphenethylamine	≥98%	Offers a wide range of biochemicals for research purposes.
TCI (Tokyo Chemical Industry)	3,4-Dimethoxyphenethylamine	>98% (GC)	Known for high-quality reagents for synthetic and analytical chemistry.
LGC Standards	3,4-Dimethoxyphenethylamine	-	A leading provider of reference materials and proficiency testing schemes.
Toronto Research Chemicals (TRC)	3,4-Dimethoxyphenethylamine	-	Specializes in complex organic chemicals for biomedical research.

Disclaimer: This list is not exhaustive and does not constitute an endorsement of any particular supplier. Researchers should conduct their own due diligence to ensure the supplier and product meet the specific requirements of their intended application. Always handle chemical

compounds in accordance with appropriate laboratory safety procedures and institutional guidelines.

For detailed experimental protocols and signaling pathways, it is recommended to consult peer-reviewed scientific literature through databases such as PubMed, Scopus, and Web of Science. Searching for "**3,4-Dimethoxyphenethylamine**" or its CAS number (120-20-7) will yield publications detailing its use in various experimental contexts.

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